

# Technical Guide: Physicochemical Properties of Ethyl 1,4-Benzodioxan-2-carboxylate

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## Compound of Interest

Compound Name: Ethyl 1,4-benzodioxan-2-carboxylate

Cat. No.: B103863

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## Introduction

**Ethyl 1,4-benzodioxan-2-carboxylate** is a versatile heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals and other specialty chemicals.<sup>[1][2]</sup> Its benzodioxane framework provides a stable and reactive scaffold, making it a valuable building block in medicinal chemistry, particularly for the development of therapeutics targeting neurological disorders.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **Ethyl 1,4-benzodioxan-2-carboxylate**, along with detailed experimental protocols for their determination and a summary of its role in synthetic chemistry.

## Chemical Identity

- IUPAC Name: ethyl 2,3-dihydro-1,4-benzodioxine-2-carboxylate
- Synonyms: 1,4-Benzodioxane-2-carboxylic acid ethyl ester, Ethyl 2,3-dihydrobenzo[b]<sup>[3]</sup><sup>[4]</sup>dioxine-2-carboxylate<sup>[5]</sup>
- CAS Number: 4739-94-0<sup>[1][5]</sup>
- Molecular Formula: C<sub>11</sub>H<sub>12</sub>O<sub>4</sub><sup>[1]</sup>

- Molecular Weight: 208.21 g/mol [\[1\]](#)
- SMILES: CCOC(=O)C1COC2=CC=CC=C2O1
- InChI Key: DDIGEMWIKJMEIU-UHFFFAOYSA-N [\[5\]](#)

## Physicochemical Properties

The physicochemical properties of **Ethyl 1,4-benzodioxan-2-carboxylate** are summarized in the table below. These properties are critical for its handling, formulation, and reaction optimization.

Property	Value	Reference
Appearance	Colorless to slightly yellow clear liquid	[1]
Boiling Point	115 °C at 0.2 mmHg88-95 °C at 0.3 mmHg	[1][6][5]
Density	1.21 g/mL1.208 g/mL at 25 °C	[1][5]
Refractive Index (n <sup>20</sup> /D)	1.521.523	[1][5]
Melting Point	Not available (liquid at room temperature)	
pKa	Experimental data not available. As an ethyl ester, it is a very weak carbon acid. For comparison, the pKa of ethyl acetate's α-proton is estimated to be around 25.6 in aqueous solution.	
LogP (calculated)	2.1 (XLogP3)	[3]
Solubility	Described as having favorable solubility and compatibility with various solvents, though quantitative data is limited.[1]	
Storage	Store at room temperature under an inert atmosphere.[5]	

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and synthesis are provided below.

## Synthesis of Ethyl 1,4-benzodioxan-2-carboxylate

A general and widely cited method for the synthesis of **Ethyl 1,4-benzodioxan-2-carboxylate** involves the condensation of catechol with ethyl 2,3-dibromopropionate.[5]

Materials:

- Catechol
- Ethyl 2,3-dibromopropionate
- Anhydrous potassium carbonate ( $K_2CO_3$ )
- Anhydrous acetone
- Dichloromethane
- 5% Sodium hydroxide (NaOH) solution
- 5% Hydrochloric acid (HCl) solution
- Saturated sodium chloride (NaCl) solution
- Anhydrous sodium sulfate ( $Na_2SO_4$ )

Procedure:

- A mixture of catechol (0.11 mol), ethyl 2,3-dibromopropionate (0.1 mol), and anhydrous potassium carbonate (0.3 mol) is refluxed in anhydrous acetone (200 mL) for 18 hours.
- After the reaction is complete, acetone is removed by distillation under reduced pressure.
- The resulting residue is dissolved in dichloromethane.
- The organic phase is washed sequentially with water, 5% NaOH solution, 5% HCl solution, and a saturated NaCl solution.
- The organic phase is then dried over anhydrous sodium sulfate.
- The solvent is evaporated under reduced pressure, and the residue is purified by distillation to yield **Ethyl 1,4-benzodioxan-2-carboxylate**. [5]

## Determination of Boiling Point under Reduced Pressure

The boiling point of **Ethyl 1,4-benzodioxan-2-carboxylate** is determined at reduced pressure to avoid decomposition at higher temperatures.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Vacuum pump
- Manometer
- Heating mantle

Procedure:

- The liquid is placed in the distillation flask with boiling chips.
- The apparatus is assembled for vacuum distillation, ensuring all joints are properly sealed.
- The system is evacuated to the desired pressure (e.g., 0.2-0.3 mmHg), which is monitored by a manometer.
- The liquid is heated gently until it boils.
- The temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected, is recorded as the boiling point at that specific pressure.

## Determination of Density

The density of the liquid ester can be determined using a pycnometer or a digital density meter.

**Apparatus:**

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostatic bath

**Procedure:**

- The empty pycnometer is cleaned, dried, and weighed.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped, and placed in a thermostatic bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The excess liquid is removed, and the outside of the pycnometer is carefully cleaned and dried.
- The filled pycnometer is weighed.
- The weight of the liquid is determined by subtracting the weight of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through the liquid and is a useful parameter for identification and purity assessment. It is measured using a refractometer.

**Apparatus:**

- Abbe refractometer or a digital refractometer
- Constant temperature water bath (if not integrated into the refractometer)
- Light source (typically a sodium D line at 589 nm)

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of the sample are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to reach the set temperature (e.g., 20 °C).
- The light source is switched on, and the telescope is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the instrument's scale.

## Role in Drug Development and Logical Pathways

**Ethyl 1,4-benzodioxan-2-carboxylate** is primarily recognized for its role as a key intermediate in the synthesis of a variety of pharmacologically active molecules.<sup>[1][2]</sup> The 1,4-benzodioxan moiety is a common scaffold in drugs with diverse biological activities.

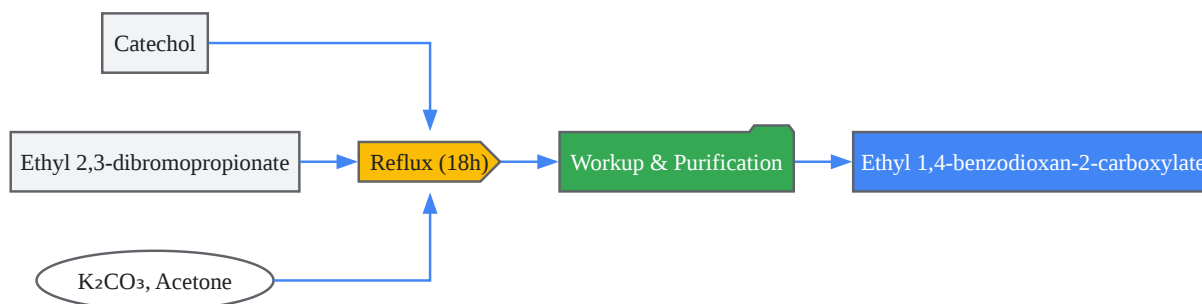
Derivatives of 1,4-benzodioxan have been investigated for a range of therapeutic applications, including:

- $\alpha$ -Adrenergic Receptor Antagonists: Used in the treatment of hypertension and benign prostatic hyperplasia. Doxazosin is a notable example derived from a 1,4-benzodioxan structure.
- Antidepressants and Anxiolytics: Compounds with the 1,4-benzodioxan nucleus have shown affinity for serotonin receptors.
- Antihyperlipidemic Agents: Some studies have explored derivatives of ethyl (1,4-benzodioxan-2-yl) carboxylate for their potential to lower triglyceride levels.

The synthetic utility of **Ethyl 1,4-benzodioxan-2-carboxylate** lies in the reactivity of its ester group, which can be readily converted into other functional groups such as amides, hydrazides, or reduced to an alcohol, allowing for the introduction of diverse substituents and the construction of more complex molecules.

## Visualizations

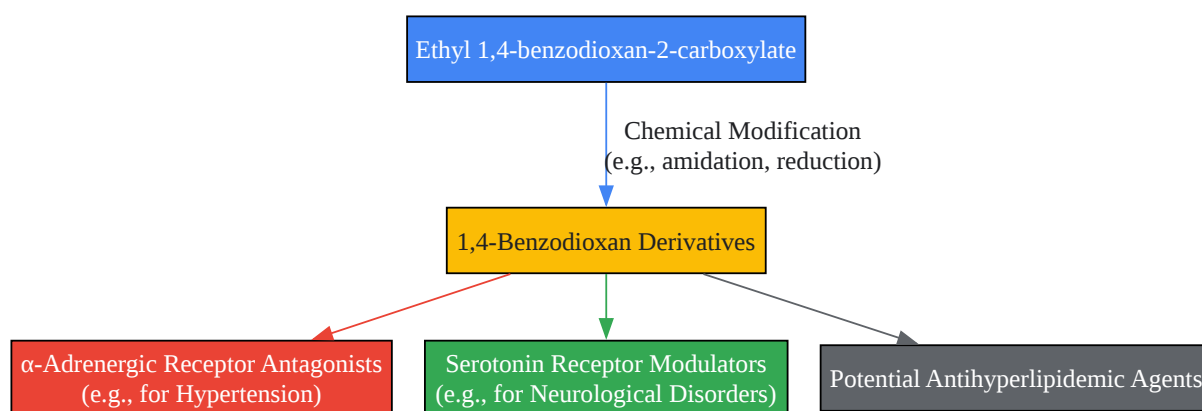
### Synthetic Workflow



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Synthesis of **Ethyl 1,4-benzodioxan-2-carboxylate**.

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